Application Notes and Protocols for Volixibat Potassium in Mouse Models of Cholestasis

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Compound of Interest	
Compound Name:	*Volixibat potassium*
CAS No.:	*1431935-92-0*
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Introduction

Cholestatic liver diseases are characterized by the impaired flow of bile from the liver to the small intestine, leading to the accumulation of bile acids in the liver and systemic circulation. This buildup is hepatotoxic, causing inflammation, fibrosis, and potentially cirrhosis.[1][2] Mouse models are crucial for studying the pathophysiology of cholestasis and for evaluating novel therapeutic agents.[3][4] **Volixibat potassium** (also known as SHP626 or LUM002) is an orally administered, minimally absorbed inhibitor of the ileal bile acid transporter (IBAT), also known as the apical sodium-dependent bile acid transporter (ASBT).[5][6] By blocking IBAT, volixibat interrupts the enterohepatic circulation of bile acids, increasing their excretion in feces and reducing the total bile acid pool in the body.[6][7] These notes provide an overview of volixibat's mechanism, summarize key data, and offer representative protocols for its use in preclinical mouse models of cholestasis.

Mechanism of Action: IBAT Inhibition and Bile Acid Homeostasis

Bile acids are synthesized in the liver from cholesterol, secreted into the intestine, and then predominantly reabsorbed in the terminal ileum by IBAT for return to the liver via the portal

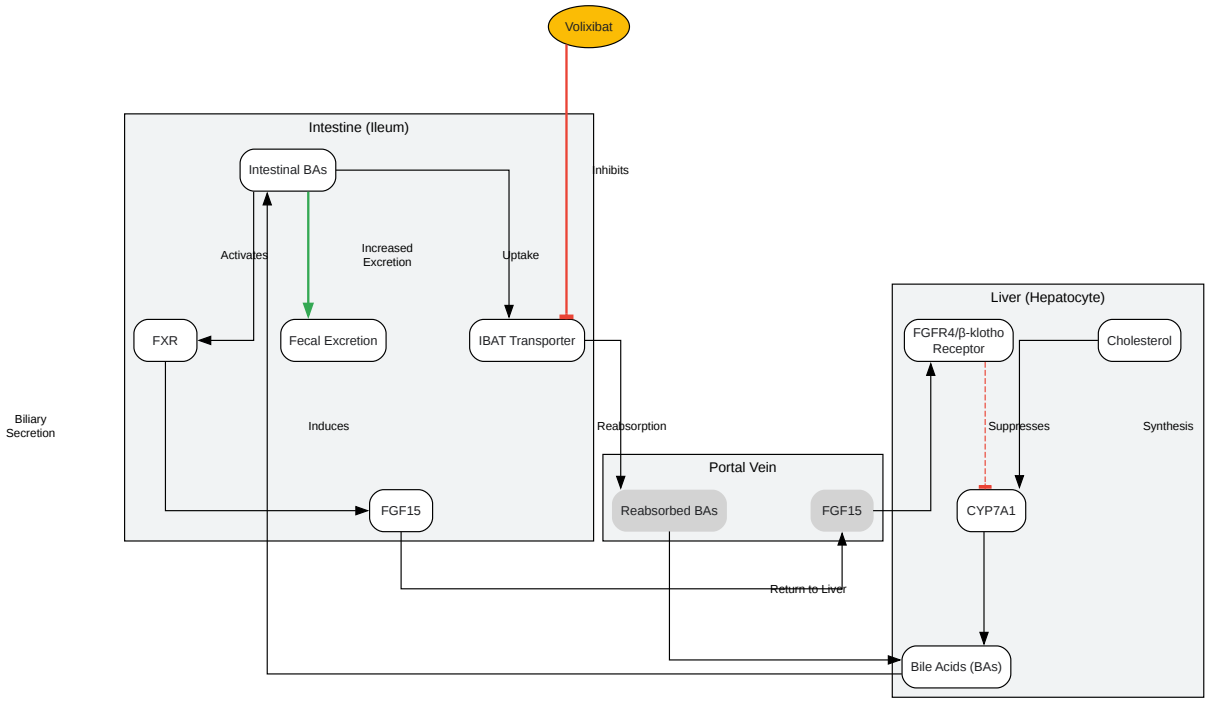
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circulation.[8][9] This enterohepatic circulation is tightly regulated. In the intestine, reabsorbed bile acids activate the farnesoid X receptor (FXR), which induces the expression of Fibroblast Growth Factor 15 (FGF15) in mice.[10][11] FGF15 travels to the liver, where it binds to its receptor complex (FGFR4/β-klotho) to suppress the expression of Cholesterol 7α-hydroxylase (CYP7A1), the rate-limiting enzyme in bile acid synthesis.[8][9]

Volixibat selectively inhibits IBAT, breaking this cycle.[7] This action has two primary consequences:

- It reduces the reabsorption of bile acids from the intestine, leading to a significant increase in fecal bile acid excretion.[6]
- The subsequent decrease in total serum bile acids alleviates the toxic burden on the liver, which is the primary therapeutic goal in cholestatic conditions.[7]

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Caption: Mechanism of Volixibat action on the enterohepatic circulation of bile acids.

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Application Notes

Volixibat is under investigation for several cholestatic diseases, including primary biliary cholangitis (PBC) and primary sclerosing cholangitis (PSC).[5][12] While specific data from cholestasis mouse models are limited in publicly available literature, data from a mouse model of non-alcoholic steatohepatitis (NASH) and from human clinical trials provide valuable insights for researchers.

Preclinical Data

A study using Ldlr-/-.Leiden mice fed a high-fat diet (a model for NASH) demonstrated volixibat's efficacy in a preclinical setting.[13] This provides the most relevant available mouse data for dose selection and expected pharmacodynamic effects.

Table 1: Effects of Volixibat in a High-Fat Diet-Fed Ldlr-/-.Leiden Mouse Model[13]

Parameter	Control (High-Fat Diet)	Volixibat (30 mg/kg)	Outcome
Fecal Bile Acid Excretion	**Baseline**	**Significantly Increased**	**Confirms mechanism of action**
Liver Triglycerides	Elevated	Significantly Reduced	Improvement in steatosis
Liver Cholesteryl Esters	Elevated	Significantly Reduced	Reduction in hepatic lipids

| NAS Score | Elevated | Significantly Lower | Improvement in overall disease activity |

Clinical Data

Human trials in patients with cholestatic conditions highlight the translatability of the mechanism and potential biomarkers. The VANTAGE trial in PBC patients showed significant reductions in pruritus (itching), a key symptom linked to high serum bile acid levels.[14][15]

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Table 2: Summary of Key Outcomes from the VANTAGE Phase 2b Trial (Interim Analysis) in PBC Patients[6][14]

Parameter	Placebo	Volixibat (20 mg BID)	Volixibat (80 mg BID)
Change in ItchRO Score	**-1.3**	**-3.7 ($p < 0.05$)**	**-3.9 ($p < 0.05$)**
% Patients with ≥50% sBA Reduction	Not Reported	~70-75%	~70-75%
Most Common Adverse Event	Not specified	Diarrhea (mild-moderate)	Diarrhea (mild-moderate)

Data are simplified for clarity. ItchRO is an 11-point scale for measuring itch intensity. sBA = serum bile acids.

Experimental Protocols

The following are representative protocols for inducing cholestasis in mice and for the subsequent administration and evaluation of **volixibat potassium**. These protocols are synthesized from established methodologies.[2][3][16]

Induction of Cholestasis via Bile Duct Ligation (BDL)

Bile duct ligation is a widely used surgical model that mimics obstructive cholestasis, leading to reproducible liver injury, inflammation, and fibrosis.[2][3]

Materials:

- Male C57BL/6 mice (8-10 weeks old)
- Anesthetic (e.g., isoflurane, ketamine/xylazine)
- Surgical tools (scissors, forceps, needle holders)
- 4-0 or 5-0 silk surgical suture

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- Surgical microscope or loupes
- Warming pad
- Analgesics (e.g., buprenorphine)

Procedure:

- Anesthesia and Preparation: Anesthetize the mouse and confirm the lack of pedal reflex. Place the mouse in a supine position on a warming pad to maintain body temperature. Shave the abdominal area and sterilize with 70% ethanol and povidone-iodine.
- Laparotomy: Make a midline abdominal incision (~1.5 cm) to expose the peritoneal cavity.
- Bile Duct Identification: Gently retract the liver to visualize the common bile duct, which is a translucent tube running alongside the portal vein.
- Ligation: Carefully isolate the common bile duct from the surrounding tissue. Ligate the duct in two places with silk suture: one ligature close to the liver and a second one distally. A double ligation ensures complete obstruction.[2]
- Closure: Close the abdominal wall in two layers (peritoneum and skin) using sutures or surgical clips.
- Post-Operative Care: Administer analgesics as per institutional guidelines. Monitor the mice daily for signs of distress, weight loss, and jaundice.[17] Sham-operated control animals undergo the same procedure without bile duct ligation.

Preparation and Administration of **Volixibat Potassium**

Materials:

- **Volixibat potassium** powder
- Vehicle (e.g., 0.5% carboxymethylcellulose (CMC) in sterile water, corn oil)
- Oral gavage needles (20-22 gauge, curved or straight with ball tip)

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- Syringes
- Scale and vortex mixer

Procedure:

- Preparation of Dosing Solution:
  - Calculate the required amount of **volixibat potassium** based on the desired dose (e.g., 5-30 mg/kg) and the number and weight of the mice.[13]
  - Prepare a fresh suspension of volixibat in the chosen vehicle (e.g., 0.5% CMC) each day or as stability allows.
  - Use a vortex mixer to ensure a homogenous suspension before each administration.
- Administration:
  - Administer volixibat or vehicle to the respective groups via oral gavage. This is typically performed once or twice daily.[14][18]
  - Treatment usually begins 1-3 days after BDL surgery and continues for the duration of the study (e.g., 7-21 days).
  - The volume administered is typically 5-10 mL/kg body weight.

Sample Collection and Analysis

At the end of the study period (e.g., day 7 or 14 post-BDL), mice are euthanized for sample collection.

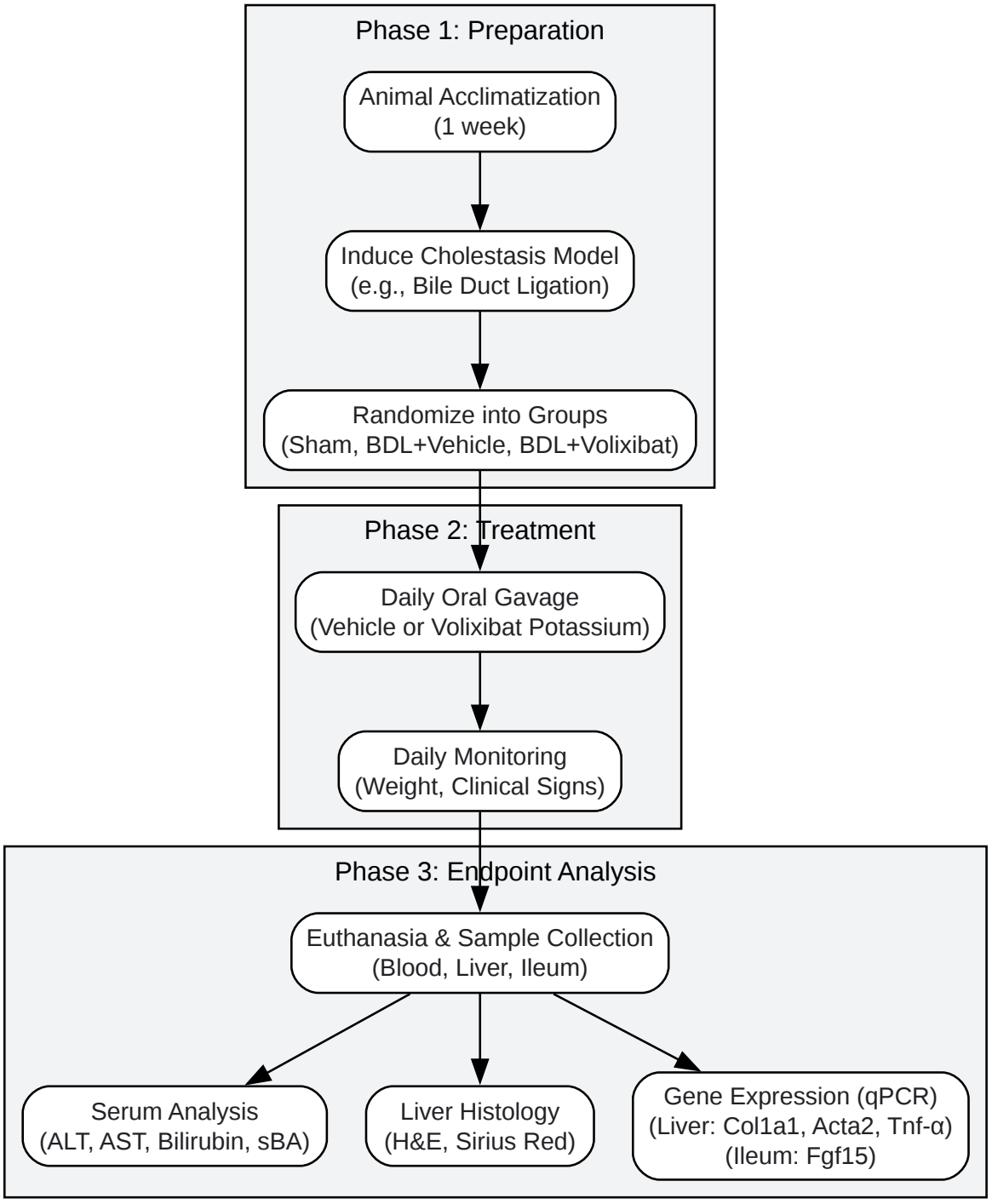
Procedure:

- Blood Collection: Collect blood via cardiac puncture for serum analysis.
- Serum Analysis: Centrifuge blood to separate serum. Analyze for markers of liver injury (ALT, AST, ALP), cholestasis (total bilirubin, total serum bile acids), and kidney function (BUN, creatinine).

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- Tissue Collection:
  - Perfuse the liver with saline to remove blood.
  - Excise the entire liver and weigh it.
  - Take a portion of the liver and fix it in 10% neutral buffered formalin for histological analysis (H&E for injury, Sirius Red for fibrosis).
  - Snap-freeze the remaining liver tissue in liquid nitrogen and store it at -80°C for gene expression (e.g., qPCR for fibrosis and inflammation markers) and bile acid analysis.[17]
  - Collect a segment of the terminal ileum for gene expression analysis of targets like Fgf15.

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Caption: General experimental workflow for evaluating volixibat in a mouse model of cholestasis.

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